

Analytical protocol for Bis(2-chloroethyl)-D8 ether quantification in soil

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Compound of Interest

Compound Name: *Bis(2-chloroethyl)-D8 ether*

CAS No.: 93952-02-4

Cat. No.: B594919

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Application Note: High-Precision Quantification of **Bis(2-chloroethyl)-D8 Ether** in Soil via Isotope Dilution GC-MS

Part 1: Executive Summary

This protocol details the rigorous quantification of **Bis(2-chloroethyl)-D8 ether** (BCEE-D8) in complex soil matrices. While BCEE-D8 is typically utilized as a surrogate standard for the analysis of native Bis(2-chloroethyl) ether (a potent alkylating agent and "mustard gas" analog), this guide addresses scenarios where BCEE-D8 is the primary target analyte—specifically in environmental tracer studies, degradation pathway analysis, or hazardous release simulations.

Key Technical Differentiator: Unlike standard EPA 8270E workflows where D8 is the reference, this protocol treats D8 as the analyte. Therefore, it necessitates a secondary Internal Standard (IS) system (e.g., 1,4-Dichlorobenzene-d4) to ensure accurate quantitation without isotopic cross-interference.

Part 2: Scientific Foundation & Chemical Logic

The Analyte & Matrix Challenge

Bis(2-chloroethyl) ether is a semi-volatile organic compound (SVOC) with significant water solubility (~10,200 mg/L) and moderate volatility. In soil, it partitions between the aqueous pore water and organic carbon.

- Target: **Bis(2-chloroethyl)-D8 ether** (CAS: 93952-02-4)[1]
- Molecular Weight: 151.06 g/mol (vs. 143.01 g/mol for native)
- Critical Failure Point: The "blowdown" concentration step. BCEE-D8 is volatile enough to be lost during solvent evaporation if the nitrogen stream is too aggressive or the water bath temperature exceeds 35°C.

Isotope Dilution Logic

To quantify BCEE-D8, we cannot use it as its own internal standard. We must employ an orthogonal deuterated standard that elutes in a similar retention window but possesses a distinct mass spectral signature.

- Selected Internal Standard (IS): 1,4-Dichlorobenzene-d4 or Acenaphthene-d10.
- Rationale: These compounds resist chemical interferences common in soil (humic acids) and elute near BCEE-D8 without mass spectral overlap.

Part 3: Materials & Reagents

Component	Grade/Specification	Function
Target Standard	Bis(2-chloroethyl) ether-D8 (>98% D)	Primary Analyte (Tracer)
Internal Standard	1,4-Dichlorobenzene-d4 (2000 µg/mL in MeOH)	Quantitation Reference
Extraction Solvent	Dichloromethane (DCM) : Acetone (1:1 v/v)	Optimized for SVOCs in Soil
Drying Agent	Sodium Sulfate (Granular, Anhydrous)	Moisture Removal (Baked at 400°C)
Soil Matrix	Ottawa Sand (Blank) or Native Soil	Matrix for QC Spikes

Part 4: Experimental Protocol

Sample Preparation & Extraction (Modified EPA 3550C)

Step 1: Moisture Management Soil moisture acts as a barrier to non-polar solvents.

- Weigh 30 g of homogenized soil into a 50 mL glass centrifuge tube.
- Add 30 g of anhydrous Sodium Sulfate and mix until the sample flows like sand. Causality: This chemical drying prevents emulsion formation during extraction.

Step 2: Spiking (The Critical Control)

- For Samples: Add 50 µL of the Internal Standard (IS) solution (1,4-Dichlorobenzene-d4) to every sample.
- For QC (LCS/MS): Spike known concentration of BCEE-D8 into blank soil/matrix samples to verify recovery.

Step 3: Ultrasonic Extraction

- Add 20 mL of 1:1 DCM:Acetone.

- Sonicate using a horn disruptor (pulsed mode, 50% duty cycle) for 3 minutes. Note: Ultrasonic energy generates heat; ensure the sample does not boil to prevent analyte loss.
- Centrifuge at 2500 rpm for 5 minutes. Decant the supernatant into a collection vessel.
- Repeat extraction twice more (Total volume ~60 mL).

Step 4: Concentration (Kuderna-Danish or N2 Blowdown)

- Expert Insight: Do NOT blow down to dryness.
- Concentrate the extract to exactly 1.0 mL using a gentle stream of Nitrogen at ambient temperature.
- Stop point: If the volume drops below 0.5 mL, you risk losing >40% of the BCEE-D8 due to its vapor pressure.

Instrumental Analysis (GC-MS)

System: Agilent 7890/5977 or equivalent Single Quadrupole MS. Column: DB-5ms UI (30 m x 0.25 mm x 0.25 μ m).

GC Parameters:

- Inlet: Splitless, 250°C, Purge flow 50 mL/min at 1.0 min.
- Carrier: Helium @ 1.2 mL/min (Constant Flow).
- Oven Program:
 - 40°C hold for 2 min (Focuses the volatile ether).
 - Ramp 10°C/min to 100°C.
 - Ramp 25°C/min to 300°C (Bake out matrix).

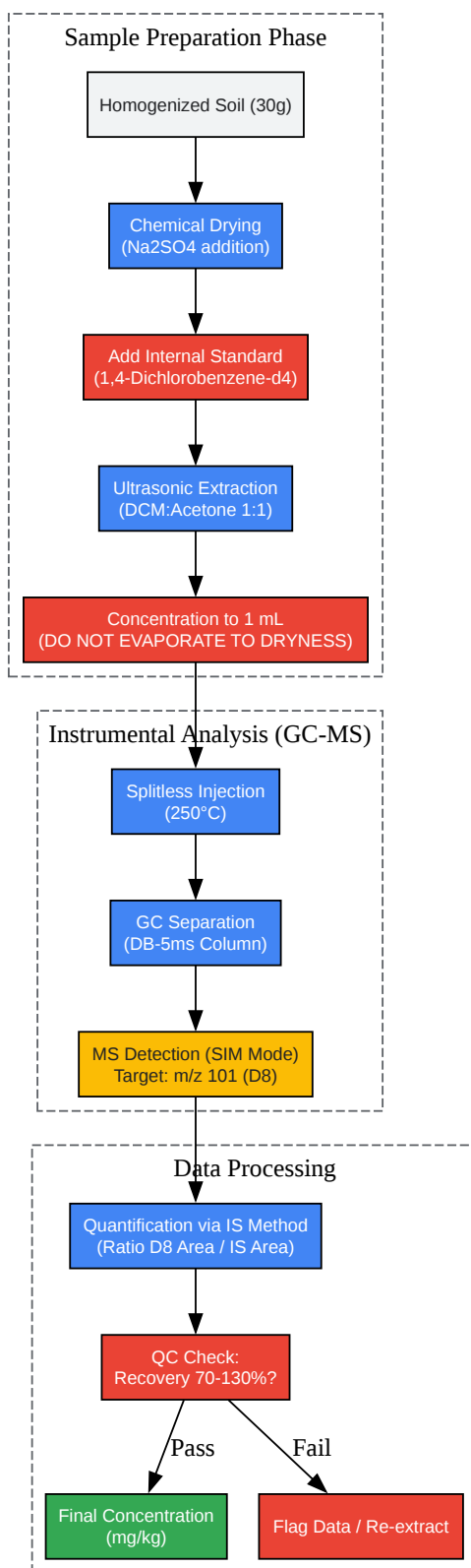
MS Parameters (SIM Mode): To achieve low ppb detection limits, use Selected Ion Monitoring (SIM).

Compound	Quant Ion (m/z)	Qualifier Ions (m/z)	Dwell Time (ms)
BCEE-D8 (Target)	101.1	69.1, 151.1	50
Native BCEE (Interference Check)	93.0	63.0, 95.0	50
1,4-Dichlorobenzene- d4 (IS)	152.0	115.0	50

Note: The m/z 101 ion corresponds to the [C3D6ClO]⁺ fragment, shifted from the native m/z 93 [C3H6ClO]⁺.

Part 5: Workflow Visualization

The following diagram illustrates the logical flow from sample receipt to data validation, highlighting the critical decision points for the D8 isotope.



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Caption: Figure 1: Operational workflow for BCEE-D8 quantification, emphasizing critical moisture control and concentration steps to prevent analyte loss.

Part 6: Quality Assurance & Self-Validating Systems

To ensure "Trustworthiness," the protocol includes a self-validating QC loop.

Acceptance Criteria Table

QC Parameter	Frequency	Acceptance Limit	Corrective Action
Method Blank	1 per batch (20 samples)	< 1/2 LOQ	Re-extract batch if contaminated.
LCS Recovery (BCEE-D8)	1 per batch	70% - 130%	Check extraction efficiency; check evaporation step.
IS Response	Every Sample	-50% to +100% of Cal Std	Check for matrix suppression; re-inject.
Retention Time Shift	Every Sample	± 0.06 min of Cal Std	Clip column maintenance; check leaks.

Troubleshooting "Ghost" Peaks

If native BCEE is present in the soil, it may contribute to the D8 signal if the mass resolution is poor or if deuterium exchange occurs (rare in standard soil, but possible in acidic clays).

- Validation: Monitor m/z 93 (Native Base Peak). If m/z 93 is present at high levels (>10x D8), check for isotopic contribution to m/z 101.

Part 7: Calculation

Concentration (

) in soil (µg/kg) is calculated using the Internal Standard method:

Where:

- = Area of the target ion (m/z 101 for BCEE-D8).
- = Area of the Internal Standard ion (m/z 152).
- = Concentration of Internal Standard in extract (µg/mL).
- = Final Volume of extract (mL).
- = Weight of wet soil extracted (g).
- = Dry weight correction factor ().
- = Response Factor from calibration curve.

References

- US EPA. (2018). Method 8270E: Semivolatile Organic Compounds by Gas Chromatography/Mass Spectrometry (GC/MS).[2] SW-846 Update VI. [[Link](#)][2]
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